

Technical Application Note: Isopropyl 3-bromo-2-oxopropanoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Isopropyl 3-bromo-2-oxopropanoate*

CAS No.: 56417-63-1

Cat. No.: B1287688

[Get Quote](#)

High-Purity Heterocycle Synthesis & Medicinal Chemistry Applications

Compound Profile & Significance

Isopropyl 3-bromo-2-oxopropanoate (CAS: 56417-63-1), often referred to as Isopropyl bromopyruvate, is a specialized

-halo-ketoester. While the ethyl analog (Ethyl bromopyruvate) is more common, the isopropyl variant offers distinct advantages in medicinal chemistry:

- **Steric Bulk:** The isopropyl group provides increased steric shielding around the ester carbonyl, potentially reducing susceptibility to non-specific hydrolysis during aggressive nucleophilic substitution reactions at the C3 position.
- **Lipophilicity:** The isopropyl moiety increases the LogP of the final scaffold, a critical parameter when synthesizing thiazole-based drug candidates where membrane permeability is required.

- **Prodrug Potential:** In oncology research, 3-bromopyruvate (3-BP) is a potent hexokinase II inhibitor. The isopropyl ester acts as a lipophilic prodrug, facilitating cellular entry before intracellular esterases release the active 3-BP warhead.

Physicochemical Data

Property	Specification
IUPAC Name	Propan-2-yl 3-bromo-2-oxopropanoate
CAS Number	56417-63-1
Formula	
MW	209.04 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	~85-90°C at 5 mmHg (Predicted)
Solubility	Soluble in DCM, THF, MeOH, EtOH; Sparingly soluble in water
Reactivity	Strong Electrophile (Lachrymator)

Critical Handling & Storage Protocols

Warning: This compound is a potent lachrymator and alkylating agent. It causes severe eye irritation and skin burns.[\[1\]](#)

- **Storage:** Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). The compound is moisture-sensitive; hydrolysis yields 3-bromopyruvic acid (highly corrosive) and isopropanol.
- **Handling:** All operations must be performed in a fume hood. Double-glove (Nitrile/Neoprene) is mandatory.
- **Quenching Spills:** Treat spills with dilute aqueous ammonia or 10% sodium thiosulfate solution to neutralize the alkylating bromide functionality before disposal.

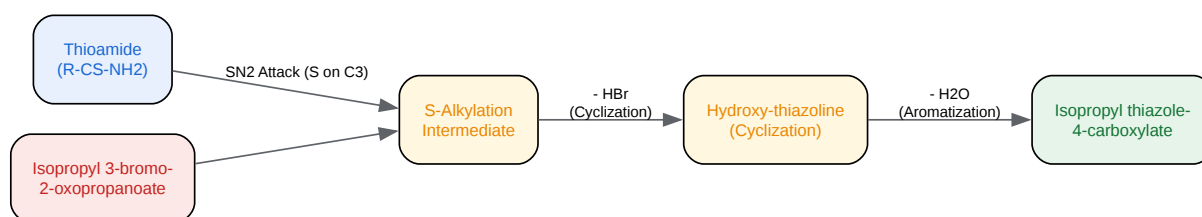
Core Application: Hantzsch Thiazole Synthesis

The primary synthetic utility of **Isopropyl 3-bromo-2-oxopropanoate** is the Hantzsch Thiazole Synthesis.[2] It reacts with thioamides (or thioureas) to form isopropyl thiazole-4-carboxylates. This route is preferred for generating libraries of lipophilic thiazole pharmacophores.

Mechanism of Action

The reaction proceeds via an initial

displacement of the bromide by the sulfur nucleophile, followed by cyclodehydration involving the ketone carbonyl and the thioamide nitrogen.



[Click to download full resolution via product page](#)

Figure 1: Mechanistic pathway of Hantzsch Thiazole Synthesis using **Isopropyl 3-bromo-2-oxopropanoate**.

Experimental Protocol: Synthesis of Isopropyl 2-Amino-4-thiazolecarboxylate

Objective: Synthesis of a thiazole scaffold using thiourea.

Reagents:

- **Isopropyl 3-bromo-2-oxopropanoate** (1.0 equiv)
- Thiourea (1.1 equiv)
- Solvent: Ethanol (Absolute) or Methanol
- Base (Optional):

(for workup)

Step-by-Step Procedure:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve Thiourea (1.1 mmol) in Ethanol (5 mL).
- Addition: Add **Isopropyl 3-bromo-2-oxopropanoate** (1.0 mmol) dropwise at room temperature.
 - Note: The reaction is exothermic. For scales >1g, cool to 0°C during addition.
- Reflux: Fit a reflux condenser and heat the mixture to reflux (approx. 78°C) for 1–2 hours. Monitor by TLC (System: 30% EtOAc/Hexanes). The starting bromide spot () should disappear.
- Precipitation (Hydrobromide Salt): Upon cooling, the product often crystallizes as the hydrobromide salt.
 - If solid forms: Filter the solid and wash with cold ethanol.
 - If no solid: Concentrate the solvent to 20% volume and add diethyl ether to induce precipitation.
- Free Base Liberation: Suspend the salt in water and neutralize with saturated aqueous until pH ~8. Extract with Ethyl Acetate (3x).
- Purification: Dry organic layers over , filter, and concentrate. Recrystallize from Ethanol/Water if necessary.

Expected Yield: 80–95% Key Observation: The isopropyl ester remains intact; transesterification is minimal in ethanol if the reaction time is kept short and moisture is excluded.

Application 2: C3-Functionalization (Nucleophilic Substitution)

For applications requiring the preservation of the

-keto moiety (e.g., synthesis of enzyme inhibitors), the bromide can be displaced by amines or thiols under mild conditions.

Protocol: N-Alkylation of Secondary Amines

Objective: Synthesis of Isopropyl 3-(dialkylamino)-2-oxopropanoate.

Reagents:

- Secondary Amine (e.g., Morpholine, 1.0 equiv)
- **Isopropyl 3-bromo-2-oxopropanoate** (1.0 equiv)
- Base:
(1.2 equiv) or TEA (1.2 equiv)
- Solvent: Dry THF or DMF

Procedure:

- Setup: Suspend
in dry THF at 0°C.
- Amine Addition: Add the secondary amine and stir for 10 minutes.
- Electrophile Addition: Slowly add **Isopropyl 3-bromo-2-oxopropanoate** (diluted in THF) dropwise at 0°C.
 - Critical: Low temperature prevents self-condensation (aldol-type) of the pyruvate.
- Reaction: Stir at 0°C for 30 minutes, then allow to warm to Room Temperature for 1 hour.

- Workup: Filter off inorganic salts. Concentrate filtrate. Purify via flash chromatography (Silica, Hex/EtOAc).

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Yield (Hantzsch)	Hydrolysis of ester	Ensure solvents are dry (anhydrous EtOH). Avoid prolonged reflux.
Dark/Tar Formation	Polymerization of reagent	Store reagent at 4°C. Distill reagent if yellow/brown before use. Run reaction at lower temp (RT) for longer time.
Lachrymation in Lab	Vapor leak	Use a bleach trap for rotary evaporator exhaust. Neutralize glassware with ammonia before removing from hood.

References

- Compound Identification: **Isopropyl 3-bromo-2-oxopropanoate**. BLD Pharm Catalog. CAS: 56417-63-1.[3] [Link](#)
- Hantzsch Synthesis Mechanism: The Hantzsch Thiazole Synthesis. Organic Chemistry Portal. [Link](#)
- Bromopyruvate Biological Activity: Ko, Y. H., et al. (2004). "Advanced cancers: eradication in all members of a consortium of complex biological systems." Biochemical and Biophysical Research Communications. (Contextualizing the 3-BP pharmacophore).
- General Protocol (Analogous Ethyl Ester): Synthesis of ethyl thiazole-4-carboxylate derivatives. ChemHelpAsap Protocols. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. fishersci.com](https://fishersci.com) [fishersci.com]
- [2. utoronto.scholaris.ca](https://utoronto.scholaris.ca) [utoronto.scholaris.ca]
- [3. 56417-63-1|Isopropyl 3-bromo-2-oxopropanoate|BLD Pharm](#) [bldpharm.com]
- To cite this document: BenchChem. [Technical Application Note: Isopropyl 3-bromo-2-oxopropanoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1287688/docs#technical-application-note-isopropyl-3-bromo-2-oxopropanoate\]](https://www.benchchem.com/product/b1287688/docs#technical-application-note-isopropyl-3-bromo-2-oxopropanoate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check